

Introduction: The Versatility of the Benzamide Scaffold

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Compound of Interest

Compound Name: 2-Amino-4-chlorobenzamide

CAS No.: 5900-59-4

Cat. No.: B1281268

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The benzamide scaffold is a cornerstone in medicinal chemistry, recognized for its ability to form the structural basis of a wide array of biologically active compounds.^[1] Among its many variations, the **2-amino-4-chlorobenzamide** core has emerged as a particularly promising starting point for the development of novel therapeutics. Its derivatives have demonstrated a remarkable diversity of pharmacological activities, including anticancer, antimicrobial, and enzyme-inhibitory effects.^{[1][2]}

This guide provides a comprehensive overview of **2-amino-4-chlorobenzamide** derivatives and analogs, intended for researchers, scientists, and drug development professionals. We will delve into the synthetic strategies for creating these compounds, explore their key biological activities and mechanisms of action, analyze structure-activity relationships, and provide detailed experimental protocols for their evaluation.

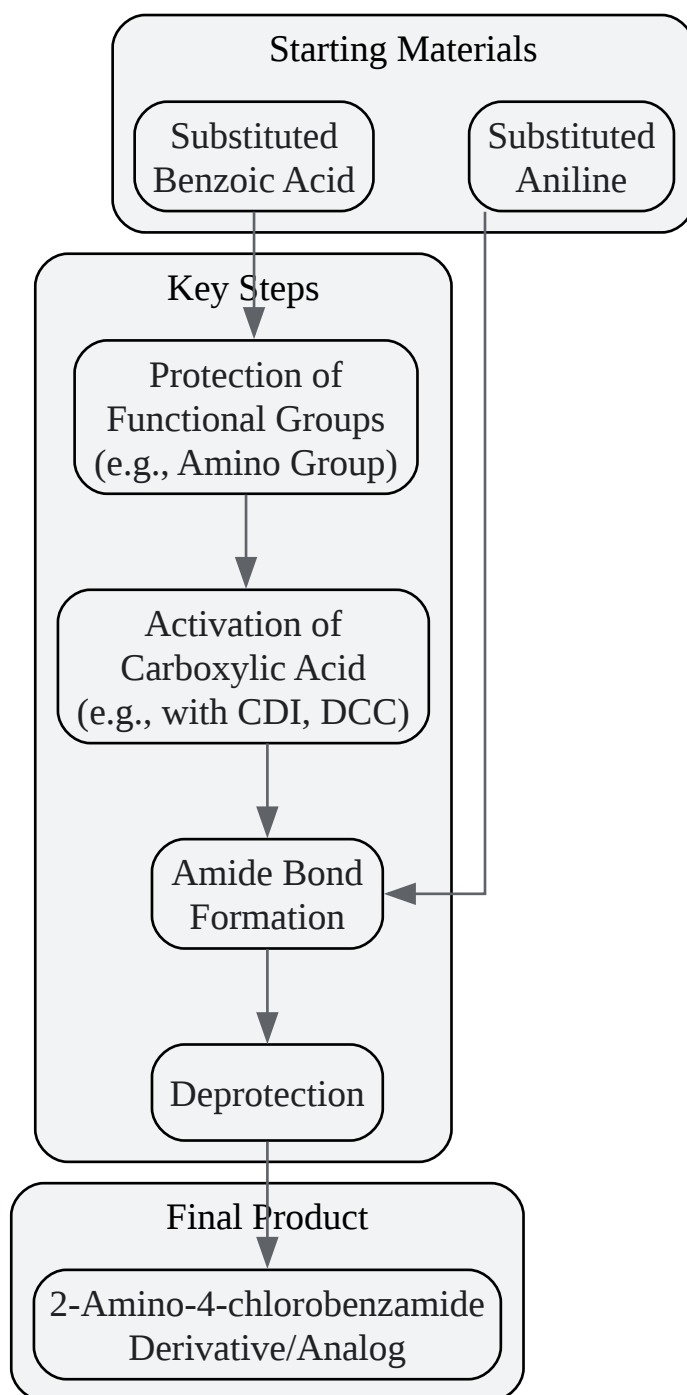
Synthetic Strategies: Building the Core and Its Analogs

The synthesis of **2-amino-4-chlorobenzamide** and its derivatives can be achieved through several established chemical routes. A common and efficient approach involves the coupling of

a substituted benzoic acid with an appropriate amine.

General Synthetic Workflow

A typical synthetic pathway often begins with a commercially available starting material, such as isatoic anhydride or a substituted 2-aminobenzoic acid. The synthesis of 2-aminobenzamide derivatives, for instance, has been successfully carried out in excellent yields using both conventional heating and time-efficient microwave-assisted methods starting from isatoic anhydride.[3] For analogs, a general strategy involves the coupling of a substituted 4-aminobenzoic acid with a substituted aniline, which may require protection of the amino group, activation of the carboxylic acid for amide bond formation, and subsequent deprotection.[4]



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Caption: General workflow for the synthesis of **2-Amino-4-chlorobenzamide** analogs.

Representative Synthetic Protocol: Synthesis of 2-Chlorobenzamide Derivatives

The following protocol is a generalized method for the synthesis of N-substituted 2-chlorobenzamides, which has been used to produce compounds for antimicrobial screening.[\[2\]](#)

Materials:

- Desired amine (e.g., ethylene diamine, isopropyl amine)
- 2-Chlorobenzoyl chloride
- Ethanolic 1 N NaOH
- Round-bottom flask
- Stirring apparatus

Procedure:

- An equimolar solution of the desired amine is dissolved in 10 ml of ethanolic 1 N NaOH in a round-bottom flask.[\[2\]](#)
- 2-Chlorobenzoyl chloride is added dropwise to the solution with continuous stirring.[\[2\]](#)
- The reaction is stirred for 3 hours at room temperature.[\[2\]](#)
- The resulting precipitate is collected by filtration.
- The collected solid is washed with ethanol, NaOH, and water, then air-dried.[\[2\]](#)
- The purity and structure of the final product are confirmed using TLC, IR, and NMR spectroscopy.[\[2\]](#)

Key Biological Activities and Mechanisms of Action

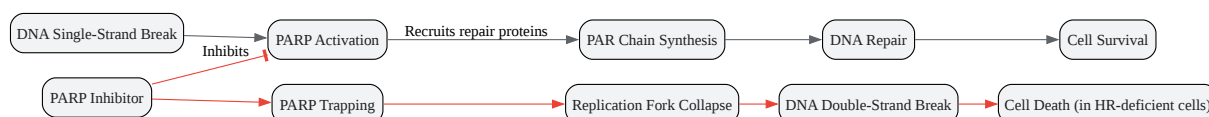
Derivatives of **2-amino-4-chlorobenzamide** have shown significant potential across several therapeutic areas, most notably in oncology and infectious diseases.

Anticancer Activity

The benzamide scaffold is a privileged structure in the design of anticancer agents.[5]

Histone Deacetylase (HDAC) Inhibition: Certain analogs have been identified as potent inhibitors of histone deacetylases (HDACs), enzymes that play a crucial role in the epigenetic regulation of gene expression.[6][7] For example, N-(2-amino-4-fluorophenyl)-4-[bis-(2-chloroethyl)-amino]-benzamide (FNA) demonstrated selectivity for class I HDACs (HDAC1, 2, and 3) and was particularly potent against HDAC3.[6][7][8] By inhibiting HDACs, these compounds can lead to the accumulation of acetylated histones, resulting in a more open chromatin structure and the re-expression of tumor suppressor genes. This can induce cell cycle arrest, promote apoptosis, and inhibit tumor growth.[6][8][9] The parent compound, N-(2-aminophenyl)-4-(bis(2-chloroethyl)amino)benzamide (NA), also showed class I selectivity and potent in vitro antitumor activity.[10]

Poly (ADP-ribose) Polymerase (PARP) Inhibition: PARP inhibitors are a class of targeted therapies that have shown significant efficacy in cancers with deficiencies in homologous recombination repair, such as those with BRCA1/2 mutations.[11][12] PARP enzymes are critical for the repair of DNA single-strand breaks.[12][13] When PARP is inhibited, these single-strand breaks can escalate into more lethal double-strand breaks during DNA replication.[14] In cancer cells with faulty double-strand break repair mechanisms (like BRCA-mutated cells), this leads to a synthetic lethal effect, causing selective cancer cell death.[13][14] While direct studies on **2-amino-4-chlorobenzamide** as a PARP inhibitor are not extensively documented in the provided search results, the broader benzamide class is a well-established scaffold for PARP inhibitors. The mechanism involves the inhibitor competing with NAD⁺ at the catalytic site of PARP, and also trapping the PARP enzyme on the DNA, which is a highly cytotoxic lesion.[14][15]



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Caption: Mechanism of action of PARP inhibitors in cancer therapy.

Cytotoxic Activity against Cancer Cell Lines: Microwave-assisted synthesis has produced novel pyrimidine derivatives anchored with multifunctional amino groups that have shown cytotoxic activity against human colon colorectal (HCT116) and breast cancer (MCF7) cell lines.[5] Additionally, certain quinazoline-chalcone derivatives have displayed high antiproliferative activity against a panel of cancer cell lines including leukemia, colon cancer, melanoma, and breast cancer.[16]

Antimicrobial and Antifungal Activity

A series of novel 2-aminobenzamide derivatives have been synthesized and evaluated for their potential as antimicrobial agents.[3] These compounds were tested against various bacterial and fungal strains. One particular derivative showed excellent antifungal activity against *Aspergillus fumigatus*, even more potent than the standard drug Clotrimazole, and also exhibited moderate to good activity against other bacteria and fungi.[3] The synthesis of 2-chlorobenzamide derivatives for evaluation of antimicrobial and disinfectant activity has also been reported.[2][17]

Other Enzyme Inhibition

Monoamine Oxidase-B (MAO-B) Inhibition: Analogs of N-(2-aminoethyl)-4-chlorobenzamide have been synthesized and identified as potent, competitive, and time-dependent reversible inhibitors of monoamine oxidase-B (MAO-B).[18] MAO-B is a key enzyme in the metabolism of neurotransmitters, and its inhibition is a therapeutic strategy for neurodegenerative diseases like Parkinson's disease.

Structure-Activity Relationships (SAR)

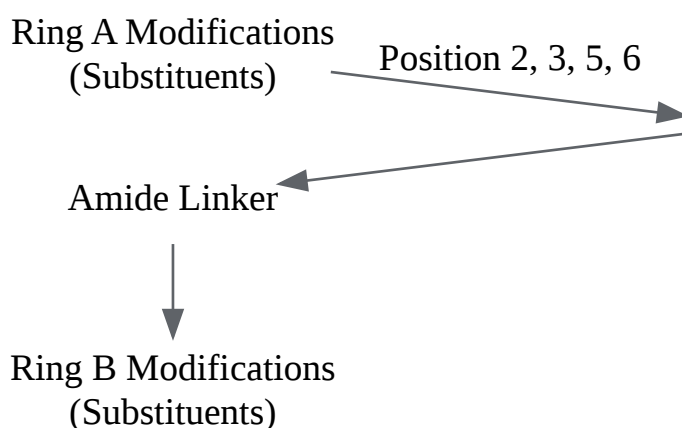
Understanding the relationship between the chemical structure of these analogs and their biological activity is crucial for designing more potent and selective drugs.[4] The **2-amino-4-chlorobenzamide** scaffold offers several key regions for modification to probe the SAR.[4]

Key Regions for Modification:

- The Amino Group on the Benzoyl Ring (Ring A): Modifications such as alkylation or acylation can probe the effects of basicity and hydrogen bonding capacity. For instance, acetylation of

the 4-amino group can lead to a significant loss of activity, suggesting a free amino group is crucial.[4]

- Substituents on the Benzoyl Ring (Ring A): The introduction of electron-donating or electron-withdrawing groups can influence the electronic properties and steric profile of the molecule. [4]
- Substituents on the N-phenyl Ring (Ring B): Varying the substituents on this ring, including the position and nature of the chloro group, provides insights into its role in target binding.[4] Removal of the 2-chloro substituent or moving it to the 4-position has been shown to decrease potency in some cases, indicating its importance for optimal activity.[4]



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Caption: Key regions for SAR studies on the **2-Amino-4-chlorobenzamide** scaffold.

Quantitative SAR Data Summary

Compound ID	Core Structure	Modifications	Biological Activity	Key Findings	Reference
FNA	4-[bis-(2-Chloroethyl)-Amino]-Benzamide	N-(2-amino-4-fluorophenyl)	Potent HDAC3 inhibitor (IC50: 95.48 nM)	Fluorine substitution improved selectivity and activity.	[6] [7] [8]
NA	4-[bis-(2-Chloroethyl)-Amino]-Benzamide	N-(2-aminophenyl)	Class I HDAC inhibitor (HDAC1 IC50: 95.2 nM)	Nitrogen mustard group introduced for bifunctional activity.	[10]
Analog 1	4-amino-N-(2-chlorophenyl) benzamide	Acetylation of 4-amino group	Reduced anticancer activity	A free amino group is likely crucial for activity.	[4]
Analog 3	4-amino-N-phenylbenzamide	Removal of 2-chloro group	Decreased anticancer potency	Chloro group at position 2 is important for optimal activity.	[4]
Compound 5	2-Amino-N-(4-methoxyphenyl)benzamide	Methoxy group on N-phenyl ring	Potent antifungal against A. fumigatus	Specific substitutions on the N-phenyl ring can drive antifungal activity.	[3]

Experimental Protocols

Reproducible and validated experimental methodologies are essential for drug discovery research.

MTT Assay for Cell Viability

This assay is widely used to assess the cytotoxic effects of compounds on cancer cell lines.[\[19\]](#)
[\[20\]](#)

Procedure:

- **Cell Seeding:** Human tumor cell lines (e.g., HeLa, HCT-116, MCF-7) are seeded in 96-well plates at a density of 5,000-10,000 cells per well and incubated for 24 hours.[\[2\]](#)[\[20\]](#)
- **Compound Treatment:** Cells are treated with various concentrations of the test compounds and incubated for a specified period (e.g., 48 or 72 hours).[\[19\]](#)[\[20\]](#)
- **MTT Addition:** MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added to each well, and the plates are incubated for 2-4 hours to allow the formation of formazan crystals by metabolically active cells.[\[19\]](#)[\[20\]](#)
- **Solubilization:** The formazan crystals are dissolved by adding a solubilizing agent like DMSO.[\[19\]](#)[\[20\]](#)
- **Absorbance Measurement:** The absorbance of the solution is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. The absorbance is proportional to the number of viable cells.[\[19\]](#)

Kinase Inhibition Assay

This protocol is a general method for determining the inhibitory activity of compounds against specific kinases.

Procedure:

- **Enzyme and Substrate Preparation:** The target kinase and its corresponding substrate are prepared in a suitable assay buffer.[\[20\]](#)
- **Compound Incubation:** The test compounds are pre-incubated with the kinase to allow for binding.[\[20\]](#)

- Reaction Initiation: The kinase reaction is initiated by the addition of ATP and the substrate. [\[20\]](#)
- Reaction Termination and Detection: After a specific time, the reaction is terminated. The amount of phosphorylated substrate is then quantified using methods such as ELISA or fluorescence polarization. [\[20\]](#)
- IC50 Determination: The IC50 values are determined by plotting the percentage of kinase inhibition against the logarithm of the compound concentration. [\[20\]](#)

Conclusion and Future Directions

The **2-amino-4-chlorobenzamide** scaffold and its analogs represent a versatile and promising class of compounds in drug discovery. Their demonstrated efficacy as anticancer, antimicrobial, and enzyme-inhibiting agents highlights their therapeutic potential. The ability to readily synthesize a diverse library of derivatives allows for extensive exploration of structure-activity relationships, paving the way for the development of optimized drug candidates with enhanced potency and selectivity.

Future research should focus on:

- Expanding the library of derivatives with novel substitutions to further probe the SAR.
- Investigating the detailed mechanisms of action for the most potent compounds, including their effects on specific signaling pathways.
- Evaluating the in vivo efficacy and pharmacokinetic properties of lead compounds in relevant animal models.
- Exploring the potential of these compounds in combination therapies to overcome drug resistance and enhance therapeutic outcomes.

By leveraging the insights and methodologies outlined in this guide, researchers can continue to unlock the full therapeutic potential of this remarkable chemical scaffold.

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